

Physicochemical Properties and Stability

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Compound of Interest

Compound Name: *8-aminopyrene-1,3,6-trisulfonic Acid*

Cat. No.: *B1230541*

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Understanding the fundamental properties of APTS is crucial for its appropriate use and storage. The compound is a liquid with a characteristic fishy odor and is miscible with many common organic solvents.[\[4\]](#)

Table 1: Physicochemical Properties of APTS

Property	Value	Source(s)
CAS Number	919-30-2	[1] [2] [4]
Molecular Formula	C9H23NO3Si	[2] [4]
Molecular Weight	221.37 g/mol	[1] [2] [4]
Appearance	Colorless Liquid	[1] [2]
Density	0.946 g/mL at 25 °C	[2] [4]
Boiling Point	217 °C	[2] [4]
Melting Point	-70 °C	[4]
Flash Point	93 °C (199.4 °F)	[2] [5]

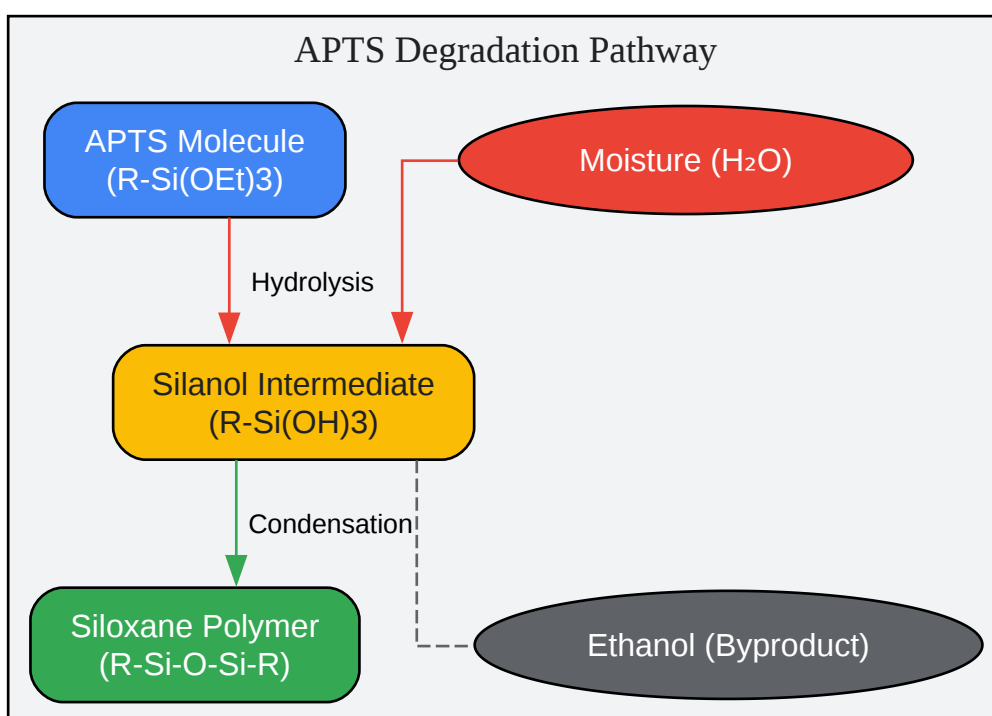
| Solubility | Miscible with toluene, acetone, chloroform, ethanol. Reacts with water. [\[\[1\]\[4\]](#) |

Degradation Pathways

The primary threat to the stability of APTS is its sensitivity to moisture.[4] The degradation process involves two main steps:

- Hydrolysis: The ethoxy groups ($-\text{OCH}_2\text{CH}_3$) readily react with water (hydrolyze) to form silanol groups ($\text{Si}-\text{OH}$) and ethanol.[3] This reaction is often the rate-limiting step and is accelerated by elevated temperatures.[3]
- Condensation: The newly formed, unstable silanol groups condense with each other to form stable siloxane bonds ($\text{Si}-\text{O}-\text{Si}$), creating oligomers and eventually cross-linked polymers.[3] [6] The amino group on the propyl chain can intramolecularly catalyze this process.[7]

This degradation compromises the functionality of the APTS molecule, reducing its ability to act as a coupling agent. One study on APTS films noted a 50% degradation after just six hours of incubation in water.[7]



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APTS degradation via hydrolysis and condensation.

Safety and Handling

APTS is a hazardous chemical that requires strict safety protocols. It is corrosive and can cause severe skin burns and eye damage.[\[8\]](#)[\[9\]](#)

Table 2: Hazard Identification

Hazard Class	Statement
Skin Corrosion	H314: Causes severe skin burns and eye damage. [9]
Eye Damage	H318: Causes serious eye damage. [9]
Acute Toxicity (Dermal)	H312: Harmful in contact with skin. [9]

| Respiratory Irritation | H335: May cause respiratory irritation.[\[9\]](#) |

Personal Protective Equipment (PPE) and First Aid

Proper PPE is mandatory when handling APTS. All handling of the stock solution should be performed inside a certified chemical fume hood.

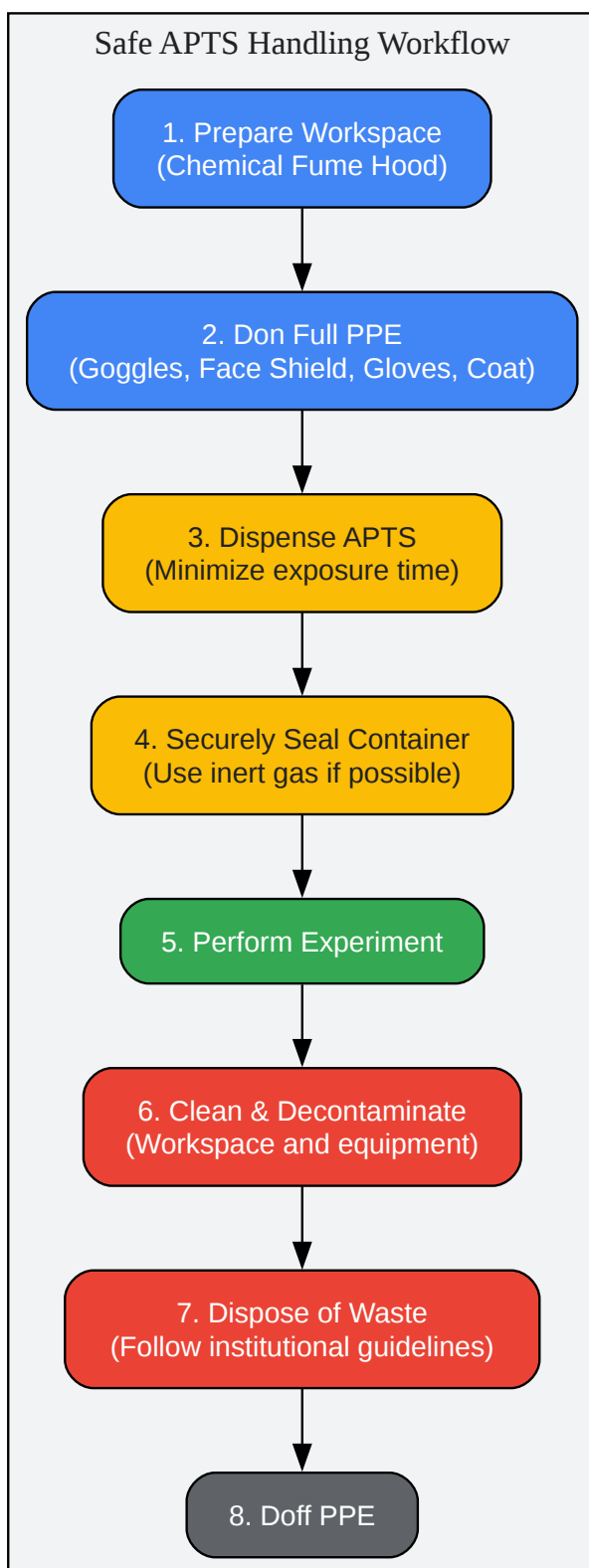
Table 3: Required PPE and First Aid Measures

Area	Protection	First Aid Response
Eyes/Face	Safety goggles with side shields and a face shield. [8]	Immediately flush eyes with plenty of water for 10-15 minutes, holding eyelids open. Seek immediate ophthalmological attention. [8]
Skin/Hands	Chemical resistant gloves (e.g., Butyl rubber) and a lab coat or chemical-resistant apron.[8]	Immediately remove all contaminated clothing. Wash affected skin with plenty of water. Seek immediate medical attention as corrosive injuries are hard to cure.[8]
Respiratory	Use only in a well-ventilated area, preferably a chemical fume hood.[5][10]	Move the person to fresh air. If symptoms persist, seek medical advice.[8]

| Ingestion | Do not eat, drink, or smoke in the lab. | Rinse mouth immediately and drink plenty of water. Do NOT induce vomiting. Call a physician immediately due to the risk of gastric perforation.[8] |

Spill Management

In case of a spill, evacuate the area. Wearing full PPE, cover the spill with an inert, absorbent material such as sand or diatomaceous earth.[8] Collect the material into a suitable, labeled container for chemical waste disposal.[8] Ventilate the area thoroughly. Prevent the spill from entering drains or waterways.[5]



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Workflow for safely handling APTS in a lab setting.

Storage and Incompatibility

The shelf life and efficacy of APTS are critically dependent on proper storage. The manufacturer-stated shelf life is typically one year under optimal conditions.[\[1\]](#)

Table 4: Optimal Storage Conditions for APTS

Parameter	Recommendation	Rationale
Temperature	Store at room temperature.	Avoids potential degradation from heat. [4] [11]
Atmosphere	Store under an inert, dry atmosphere (e.g., Nitrogen or Argon).	Prevents hydrolysis by displacing moisture-laden air. [7]
Container	Keep in the original, tightly sealed container. [1]	Prevents contamination and moisture ingress.

| Location | Store in a cool, dry, well-ventilated area designated for corrosive chemicals. | Ensures safety and stability.[\[1\]](#) |

Chemical Incompatibilities

To prevent hazardous reactions, APTS must be segregated from incompatible materials.

Table 5: APTS Chemical Incompatibilities

Incompatible Class	Examples	Hazard
Moisture/Water	Humid air, aqueous solutions	Triggers hydrolysis and condensation, degrading the product. [4]
Acids	Hydrochloric acid, Sulfuric acid	Violent reaction, neutralization. [4] [12]

| Strong Oxidizing Agents | Peroxides, Nitric acid, Perchlorates | Can lead to vigorous or explosive reactions.[4][12] |

Experimental Protocols

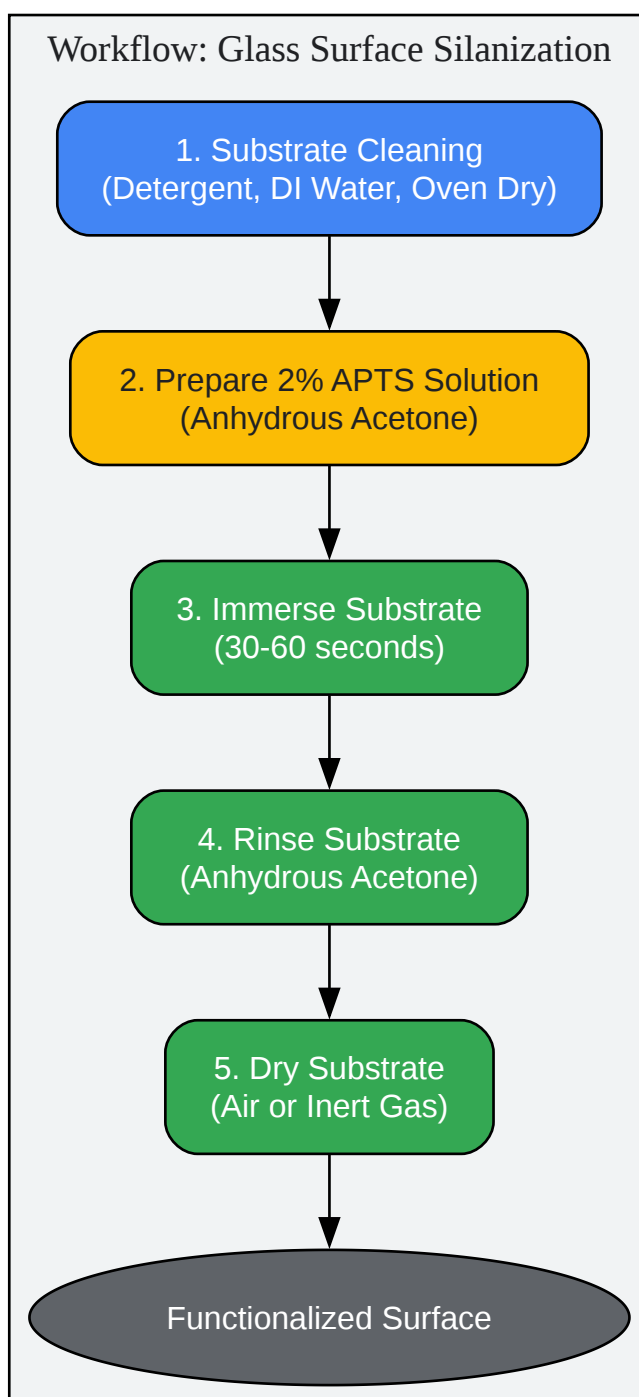
The following protocols provide standardized methods for a common application of APTS and for assessing its quality, which are indicative of proper handling techniques.

Experimental Protocol 1: Surface Modification of Glass Substrates

This protocol describes the covalent attachment of an amino-functional layer to a glass or silica surface.

Methodology:

- **Substrate Cleaning:** Thoroughly clean the glass or silica substrate by sonicating in a detergent solution, followed by extensive rinsing with deionized water. Dry the substrate completely in an oven at 110 °C.[2]
- **Solution Preparation:** Inside a fume hood, prepare a fresh 2% (v/v) solution of APTS in anhydrous acetone. For example, add 1 mL of APTS to 49 mL of dry acetone.[2][11] Anhydrous solvent is critical to prevent premature hydrolysis.
- **Silanization:** Immerse the cleaned, dry substrate in the 2% APTS solution for 30-60 seconds at room temperature.[2]
- **Rinsing:** Remove the substrate and rinse it thoroughly with fresh anhydrous acetone to remove any unbound silane.[2][11]
- **Drying:** Allow the substrate to air-dry completely or dry it under a gentle stream of inert gas (e.g., nitrogen).[2] The surface is now amino-functionalized and ready for subsequent steps like bioconjugation.



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Experimental workflow for modifying glass with APTS.

Experimental Protocol 2: Quality Assessment by Amino Group Titration

This method determines the concentration of active amino groups, providing an indirect measure of APTS integrity.[3]

Methodology:

- **Sample Preparation:** Accurately weigh approximately 0.5 g of the APTS sample and dissolve it in 50 mL of isopropanol.[3]
- **Titration Setup:** Calibrate a potentiometric titrator equipped with a pH electrode. Use a standardized 0.1 N solution of hydrochloric acid (HCl) as the titrant.
- **Titration:** Titrate the APTS solution with the standardized HCl. Record the volume of HCl required to reach the equivalence point, which is indicated by the inflection point of the titration curve.[3]
- **Calculation:** The concentration of active amino groups (and thus the purity of APTS) can be calculated based on the volume of HCl consumed, its normality, and the initial mass of the APTS sample. The amount of acid consumed is directly proportional to the moles of amino groups.[3]

Conclusion

(3-Aminopropyl)triethoxysilane is a powerful but sensitive reagent. Its utility in advanced research and development is maximized only when its chemical integrity is preserved. By implementing stringent protocols for handling and storage—primarily focusing on moisture exclusion, segregation from incompatible chemicals, and the consistent use of appropriate personal protective equipment—researchers can ensure both the reliability of their experimental outcomes and a safe laboratory environment. Regular quality assessment is recommended for lots that have been stored for extended periods.

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